

melting point and solubility of 2,4-Dinitroaniline

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Compound of Interest

Compound Name: 2,4-Dinitroaniline

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An In-depth Technical Guide to the Physicochemical Properties of 2,4-Dinitroaniline

This technical guide provides a comprehensive overview of the melting point and solubility of **2,4-Dinitroaniline** (2,4-DNA), a chemical compound of significant interest in the manufacturing of dyes, pesticides, and as an intermediate in organic synthesis.^{[1][2]} The data and protocols presented herein are curated for researchers, scientists, and professionals in drug development and chemical manufacturing.

Physicochemical Properties

2,4-Dinitroaniline is a yellow to orange crystalline solid.^[3] Its chemical structure consists of an aniline core substituted with two nitro groups at the 2 and 4 positions.^{[3][4]} This substitution pattern significantly influences its physical and chemical properties.

Melting Point

The melting point of a compound is a critical parameter for its identification and purity assessment.^{[5][6]} For **2,4-Dinitroaniline**, various sources report a range of melting points, which may be attributable to differences in sample purity and analytical equipment.^[7] A recrystallized, pure sample is reported to melt sharply at 180°C.^[8]

Table 1: Reported Melting Points of **2,4-Dinitroaniline**

Melting Point Range (°C)	Melting Point (°F)	Source(s)
175–177	-	Organic Syntheses Procedure[8]
176–178	-	Sigma-Aldrich
177	-	ChemicalBook, NIST WebBook[9][10]
177–179	-	US Patent US4102927A[11]
178.4	-	US Patent US4102927A[11]
179–188	-	CDH Fine Chemical[12]
180	356	Stenutz[13], Organic Syntheses Procedure (recrystallized)[8]
187.5–188	-	DrugFuture[14]
153–155	-	EMCO Chemicals[1]
-	349 to 352	CAMEO Chemicals (NOAA) [15]
451.15 K (178°C)	-	Journal of Chemical & Engineering Data[7]

Experimental Protocol: Melting Point Determination

The capillary method is a standard technique for determining the melting point of a solid crystalline compound.

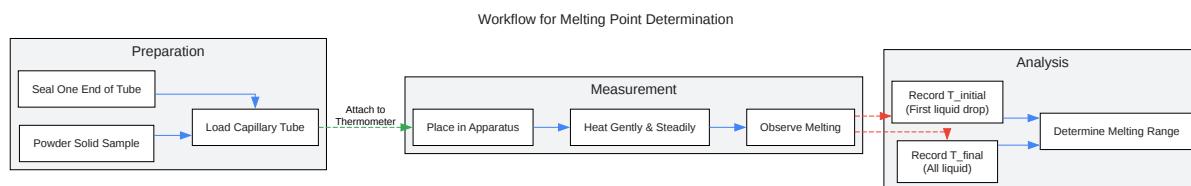
Methodology:

- Sample Preparation: A small amount of the **2,4-Dinitroaniline** sample is placed on a porous plate and finely powdered using a spatula.[5]
- Capillary Loading: A fine capillary tube, sealed at one end, is loaded with the powdered compound.[5] This is achieved by pressing the open end of the tube into the powder and

then tapping the sealed end on a hard surface to compact the material at the bottom.[5][6]

The sample height should be approximately 2-3 mm.

- Apparatus Setup: The loaded capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[5] This assembly is then placed in a melting point apparatus (e.g., a Thiele tube or an automated instrument) containing a heat-transfer fluid like liquid paraffin or silicone oil.[5]
- Heating and Observation: The apparatus is heated gently and steadily.[5][6] The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid mass turns into a clear liquid is recorded as the end of the melting range.[5]
- Purity Assessment: A narrow melting range (typically $< 1^{\circ}\text{C}$) is indicative of a high-purity compound, whereas a broad melting range often suggests the presence of impurities.[6]



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Caption: Workflow for Melting Point Determination.

Solubility Profile

The solubility of **2,4-Dinitroaniline** is a key factor in its purification, reaction chemistry, and formulation.[7] Its hydrophobic aromatic structure and nitro groups result in limited solubility in water, while it is significantly more soluble in various organic solvents.[3] The solubility is also dependent on temperature, generally increasing as the temperature rises.[3][7]

Qualitative Solubility

2,4-Dinitroaniline exhibits a range of solubilities in common laboratory solvents.

Table 2: Qualitative Solubility of **2,4-Dinitroaniline**

Solvent	Solubility Description	Source(s)
Water	Insoluble / Sparingly soluble / Limited solubility	[2][3][9][15][16]
Boiling Water	Very sparingly soluble	[14]
Ethanol	Soluble / Slightly soluble	[2][3]
Acetone	Soluble	[3][12]
Chloroform	Soluble	[3]
Acid Solution	Soluble	[2]

Quantitative Solubility

Detailed experimental data on the mole fraction solubility of **2,4-Dinitroaniline** in nine different organic solvents at temperatures ranging from 278.15 K to 318.15 K has been determined.[7] The data shows that solubility consistently increases with temperature across all tested solvents.[7] At any given temperature, the solubility is highest in acetone and lowest in toluene. [7]

The observed solubility order is: Acetone > Ethyl acetate > Acetonitrile > 1-Butanol > Ethanol > Methanol > n-Propanol/Isopropanol > Toluene[7]

Table 3: Mole Fraction Solubility (x) of **2,4-Dinitroaniline** in Various Solvents at Different Temperatures (K)[7]

T (K)	Methanol (10 ³ x)	Ethanol (10 ³ x)	Acetone (10 ² x)	Acetonitrile (10 ² x)	n-Propanol (10 ³ x)	Toluene (10 ⁴ x)	Isopropanol (10 ³ x)	Ethyl Acetate (10 ² x)	1-Butanol (10 ³ x)
278.15	3.63	4.88	2.59	1.19	4.19	7.94	4.11	1.94	5.86
283.15	4.45	5.92	3.01	1.41	4.96	9.77	4.90	2.27	6.89
288.15	5.41	7.15	3.49	1.66	5.85	12.00	5.82	2.65	8.08
293.15	6.56	8.61	4.04	1.95	6.88	14.68	6.89	3.09	9.47
298.15	7.91	10.33	4.67	2.28	8.08	17.91	8.15	3.59	11.08
303.15	9.52	12.37	5.39	2.66	9.47	21.78	9.61	4.17	12.94
308.15	11.41	14.78	6.21	3.10	11.09	26.42	11.32	4.84	15.11
313.15	13.65	17.61	7.14	3.59	12.97	31.97	13.31	5.61	17.61
318.15	16.27	20.94	8.20	4.16	15.16	38.58	15.63	6.48	20.51

Experimental Protocol: Solubility Determination

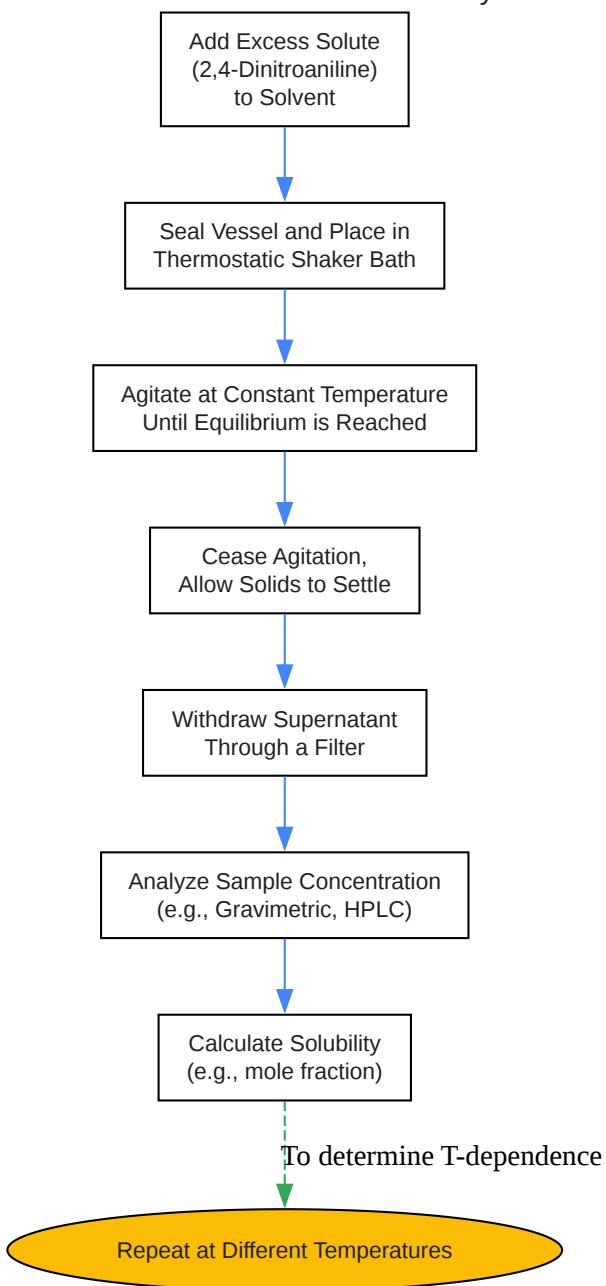
The isothermal saturation method is a reliable technique for determining the solubility of a solid in a liquid solvent.

Methodology:

- System Preparation: An excess amount of solid **2,4-Dinitroaniline** is added to a known volume or mass of the chosen solvent in a sealed vessel.
- Equilibration: The vessel is placed in a thermostated water bath or shaker and agitated continuously to ensure thorough mixing. The system is maintained at a constant temperature (isothermal) for a sufficient duration to allow it to reach solid-liquid equilibrium.
- Sample Collection: Once equilibrium is reached, agitation is stopped, and the solid particles are allowed to settle. A sample of the clear, saturated supernatant liquid is carefully withdrawn using a pre-heated or pre-cooled syringe fitted with a filter to prevent the transfer of any undissolved solid.

- Concentration Analysis: The concentration of **2,4-Dinitroaniline** in the collected sample is determined using a suitable analytical method. This can be done gravimetrically (by evaporating the solvent and weighing the residual solute) or through instrumental analysis like High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry.
- Calculation: The solubility is calculated from the determined concentration and expressed in appropriate units, such as grams per 100 mL, molality, or mole fraction.[\[7\]](#)
- Temperature Variation: The entire procedure is repeated at different temperatures to determine the temperature-dependence of solubility.[\[7\]](#)

Workflow for Isothermal Saturation Solubility Measurement

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Caption: Workflow for Isothermal Saturation Solubility.

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